

4-Methylbenzyl chloride physical and chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methylbenzyl chloride

Cat. No.: B047497

[Get Quote](#)

An In-depth Technical Guide to **4-Methylbenzyl Chloride**: Physical and Chemical Properties for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **4-Methylbenzyl chloride**, a versatile organic compound with significant applications in chemical synthesis, particularly in the pharmaceutical and agrochemical industries. This document is intended for researchers, scientists, and professionals in drug development who require detailed information on this compound for their work.

Chemical Identity and Physical Properties

4-Methylbenzyl chloride, also known as α -chloro-p-xylene or p-xylyl chloride, is a halogenated aromatic compound.^{[1][2]} It is a colorless to light yellow liquid with a pungent, irritating odor.^{[1][3]}

Table 1: Physical and Chemical Properties of 4-Methylbenzyl Chloride

| Property | Value | References |
|-------------------|---|------------|
| CAS Number | 104-82-5 | [1][2][4] |
| Molecular Formula | C ₈ H ₉ Cl | [1][2][4] |
| Molecular Weight | 140.61 g/mol | [4] |
| Appearance | Colorless to light yellow liquid | [1] |
| Odor | Pungent, irritating | [3][5] |
| Density | 1.062 g/mL at 25 °C | [1] |
| Melting Point | 3 - 5 °C | [1] |
| Boiling Point | 199 - 201 °C | [1] |
| Solubility | Practically insoluble in water; miscible with absolute alcohol and ether. | [5] |
| Refractive Index | 1.533 (n _{20/D}) | |

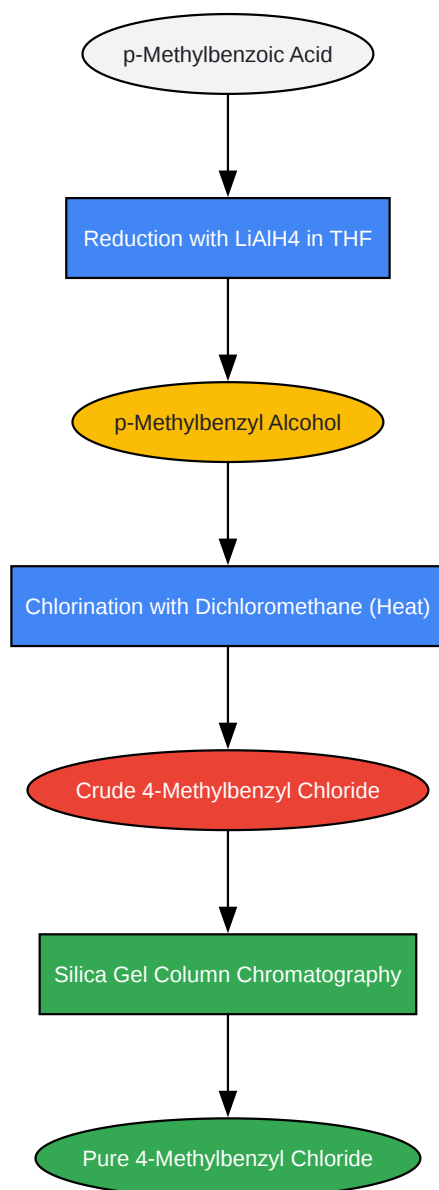
Chemical Reactivity and Applications

4-Methylbenzyl chloride is a valuable intermediate in organic synthesis due to its reactive benzylic chloride group. This feature allows for facile nucleophilic substitution reactions, making it a key building block in the production of pharmaceuticals, agrochemicals, and fragrances.[1][6] For instance, it is used in the synthesis of active pharmaceutical ingredients (APIs), particularly in the development of analgesics and anti-inflammatory drugs.[6] Its reactivity is central to creating complex molecular architectures necessary for therapeutic efficacy.[1]

General Reaction Workflow: Nucleophilic Substitution

The primary reactivity of **4-methylbenzyl chloride** involves the displacement of the chloride ion by a nucleophile. A generalized workflow for this type of reaction is depicted below.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbinno.com [nbinno.com]
- 2. Sciencemadness Discussion Board - 4-Methylbenzaldehyde... - Powered by XMB 1.9.11 [sciencemadness.org]
- 3. nbinno.com [nbinno.com]
- 4. Page loading... [wap.guidechem.com]
- 5. 4-Methylbenzyl chloride | C₈H₉Cl | CID 7722 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. chemimpex.com [chemimpex.com]
- To cite this document: BenchChem. [4-Methylbenzyl chloride physical and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b047497#4-methylbenzyl-chloride-physical-and-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com